

CRP pentameric structure cyclic symmetry function

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Compound Focus: C-Reactive Protein (CRP) (77-82)

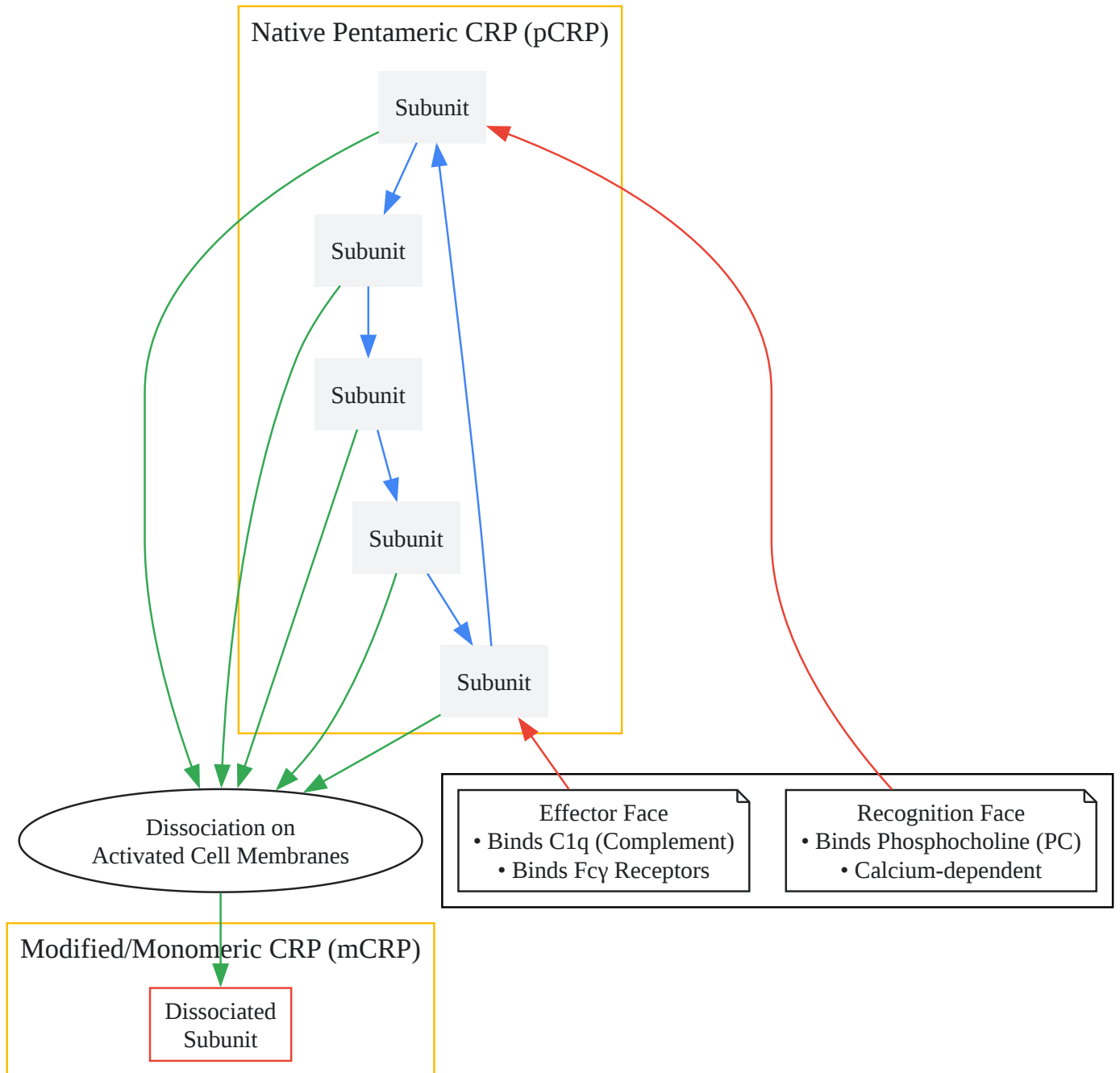
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Structural Fundamentals of CRP

Feature	Description
Protein Family	Pentraxin (PTX) superfamily [1]
Quaternary Structure	Cyclic pentamer (five identical subunits) [1]
Molecular Weight	~115 kDa (human) [1]
Key Structural Motif	"Jelly-like lectin fold" in each subunit [1]
Calcium Dependence	Binds two calcium ions for stable structure and ligand binding [1]
Symmetry	Exhibits cyclic (C5) symmetry [1]

The diagram below illustrates the core structure of a native CRP pentamer and its transition to a monomeric form.



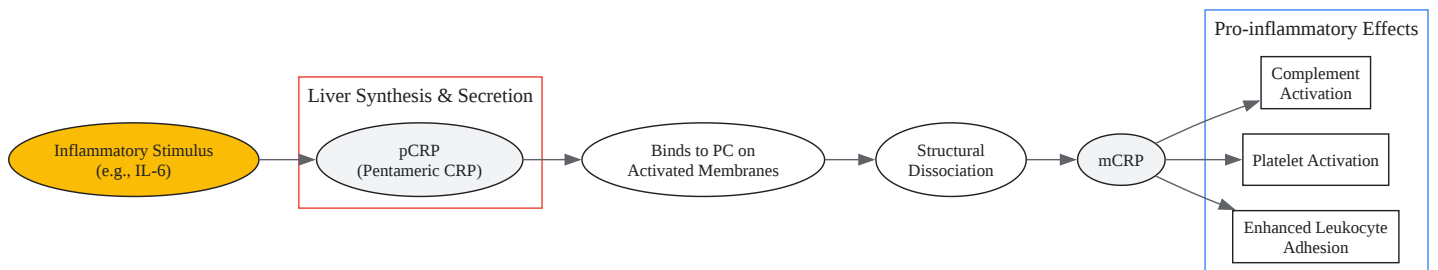
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CRP pentameric structure and conformational change to monomeric form.

Structure-Function Relationships

Structural Feature	Functional Role	Ligand/Target
Recognition Face	Calcium-dependent binding to pathogen-associated molecular patterns [1]	Phosphocholine (PC) on microbes and damaged cells [1]
Effector Face	Activation of immune effector pathways [1]	C1q (complement), Fcy receptors [1]
Pentameric (pCRP) Form	Weak anti-inflammatory activity; early host defense [2]	PC on pathogens [1] [3]
Monomeric (mCRP) Form	Strong pro-inflammatory activity; inflammation amplification [2]	Lipid rafts (via exposed cholesterol-binding site) [2]

The functional dynamics between pCRP and mCRP are central to CRP's role in inflammation, as shown in the following signaling pathway.



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CRP functional dynamics: from synthesis to pro-inflammatory effects.

Key Experimental Protocols

Method	Application in CRP Research	Key Insights
X-ray Crystallography	Solved native (1GNH) and PC-bound (1B09) structures; revealed decamer form when calcium-depleted (1LJ7) [1].	Identified key residues (Phe-66, Glu-81) for PC binding and calcium's role [1].
Cryo-Electron Microscopy (Cryo-EM)	Analyzed CRP structure at different pH levels and with/without PC ligand [1].	Revealed perfect C5 symmetric pentagon, unlike imperfect crystallography angles [1].
Cryo-Electron Tomography (Cryo-ET)	Resolved structure of CRP bound to PC and the C1 complement complex [1].	Showed CRP forms a rectangular tetrameric platform (not hexameric) to activate complement [1].
Calcium-dependent Affinity Chromatography	Purification of CRP from various species (human, mouse, horseshoe crab) using PC-binding [1].	Confirmed calcium-dependent PC binding is an evolutionarily conserved property [1].
In Vivo Murine Models	Investigated protective role of human CRP against <i>S. pneumoniae</i> infection [3].	Established time-dependent protection: pCRP effective in early infection, mCRP also effective in late stage [3].

Clinical and Diagnostic Relevance

CRP Form	Clinical Significance	Interpretation
Serum pCRP (Conventional)	Marker of active inflammation and tissue damage [2].	Levels >10 µg/ml indicate ongoing inflammation; rising levels suggest progression [2].
Serum pCRP (High-Sensitivity, hsCRP)	Marker for low-grade systemic inflammation [2].	Levels <10 µg/ml; interpreted with full clinical evaluation due to non-specificity [2].

CRP Form	Clinical Significance	Interpretation
Tissue-localized mCRP	Proposed amplifier of local inflammatory response [2].	Not directly measured in routine serum tests; generated <i>in situ</i> at sites of inflammation [2].

The structural and functional nuances of CRP open avenues for therapeutic intervention. Future research focusing on the precise regulation of the pCRP to mCRP transition, or targeting the specific bioactivities of each isoform, holds significant promise for modulating immune responses in inflammatory diseases, infections, and cancer.

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